

Chemical & Physical Properties of 4-Oxononanoic Acid

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Compound Focus: 4-Oxononanoic acid

CAS No.: 6064-52-4

Cat. No.: S702770

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Property	Value
CAS Number	6064-52-4 [1] [2] [3]
Molecular Formula	C ₉ H ₁₆ O ₃ [1] [2] [3]
Molecular Weight	172.22 g/mol [1] [2] [3]
Density	1.02 g/cm ³ [1] or 1.0±0.1 g/cm ³ [3]
Boiling Point	298.2 °C at 760 mmHg [1] [3]
Flash Point	148.4 °C [1] [3]
Canonical SMILES	CCCCC(=O)CCC(=O)O [1]

Solubility Predictions & Experimental Guidance

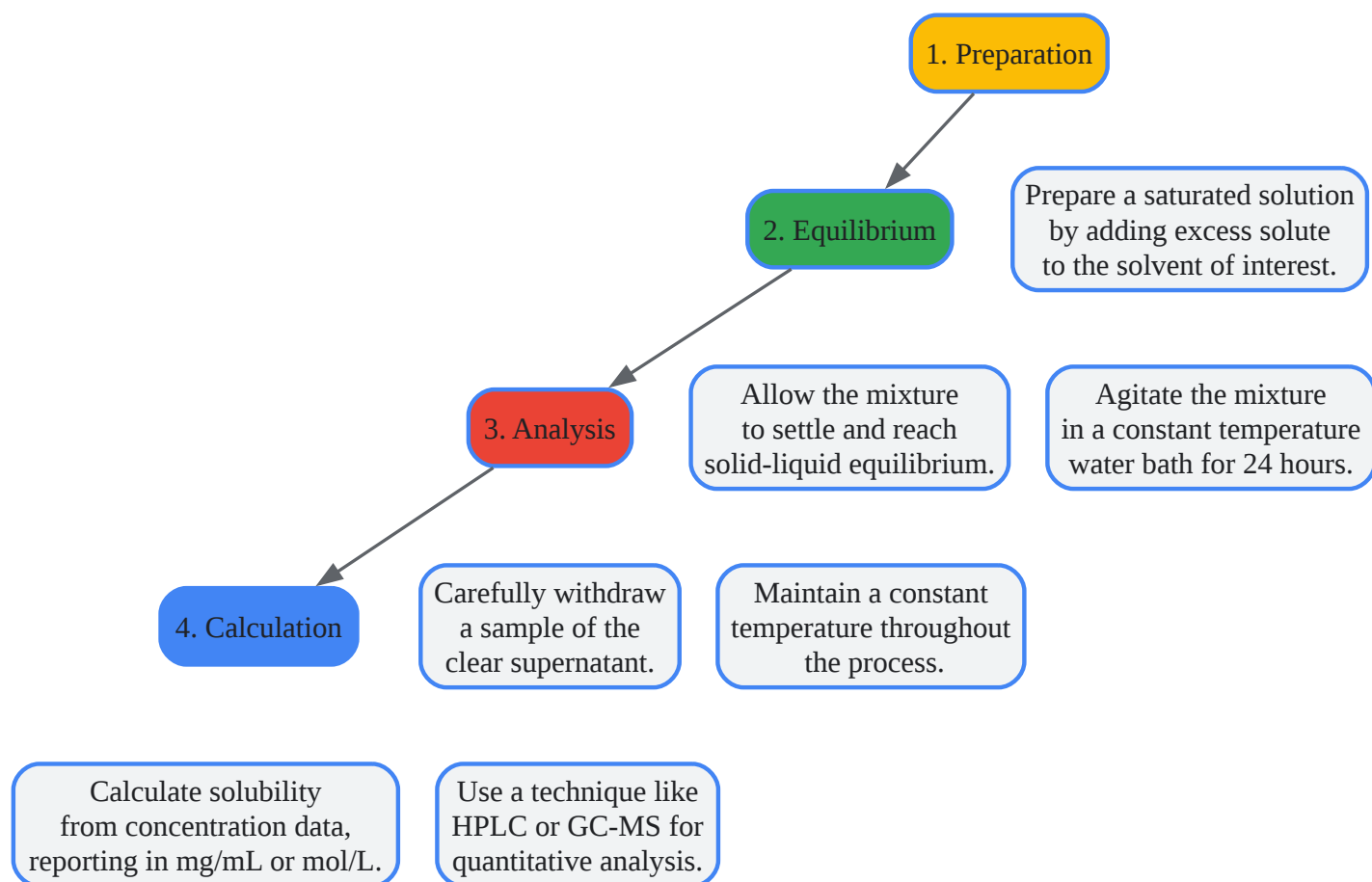
While direct solubility data is unavailable, we can infer its behavior and outline experimental approaches:

- Structural Basis for Solubility Prediction:** The molecular structure features a polar carboxylic acid head and a ketone group, connected to a non-polar hydrocarbon chain [1]. This amphiphilic nature suggests:

- **Good solubility** in polar **protic solvents** (e.g., methanol, ethanol) and polar **aprotic solvents** (e.g., ethyl acetate, acetone).
- **Limited solubility** in non-polar solvents like hexane.
- **Analogy to Levulinic Acid:** As a higher homologue, **4-Oxononanoic acid** may share similar solvent affinity with **levulinic acid** (4-oxopentanoic acid), which is noted to be soluble in water and polar organic solvents [4]. The longer carbon chain of **4-Oxononanoic acid** will make it less soluble in water but more soluble in less polar organic solvents.

Recommended Experimental Protocol for Solubility Determination

Given the lack of direct data, you may need to determine solubility experimentally. Here is a standard protocol for quantitative solubility measurement:



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Flowchart of the experimental protocol for determining solubility.

- **Preparation:** Weigh an excess amount of **4-Oxononanoic acid** (ensure high purity, such as AldrichCPR grade [5]) into a sealed vial containing a specific volume of the organic solvent.
- **Equilibrium:** Agitate the mixture for 24 hours in a constant temperature water bath, then allow it to settle to achieve solid-liquid equilibrium [6].
- **Sampling & Analysis:** Withdraw a precise volume of the clear supernatant. Dilute and analyze using **UHPLC-UHR-Q/TOF** or **GC-MS** for accurate quantification [6].
- **Calculation:** Determine the concentration from the instrumental analysis and calculate the solubility in standard units.

Sourcing and Safety

- **Commercial Source:** **4-Oxononanoic acid** is available for R&D purposes from specialty chemical suppliers like Sigma-Aldrich (sold as **AldrichCPR**) [5]. Note that for these rare chemicals, the supplier may not provide analytical data, and buyers assume responsibility for confirming identity and purity [5].
- **Safety Profile:** The GHS hazard statement is labeled **Warning**, with potential risks of skin and eye irritation [2]. Standard personal protective equipment should be worn in the laboratory.

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References

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